

Ranatuerin-4 structural comparison with ranatuerin-2 isoforms

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Compound Focus: Ranatuerin-4

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Structural Features of Ranatuerin-2 Isoforms

The table below consolidates the structural characteristics of various Ranatuerin-2 peptides as reported in the literature.

Peptide Name	Sequence (One-Letter Code)	Length (aa)	Net Charge (pH 7.4)	Key Structural Domains	Disulphide Bridge / Rana Box
Ranatuerin-2-AW (R2AW) [1]	GFMDTAKNVAKNVAATLLDKLKCKITGGC	29	+3	Helix-loop-helix [1]	Yes (C23-C29)
[Lys4,19, Leu20]R2AW(1-22)-NH ₂ [1]	GFMKTAKNVAKNVAATLLKLLK-NH ₂	22	+6	α-helical (enhanced)	No
Ranatuerin-2CSa [2]	GILSSFKGVAKGVAKDLAGKLETLKCKITGC	32	Not specified	Full-length helix-turn-helix (in TFE/H ₂ O) [2]	Yes
Ranatuerin-2Pb [3]	SFLTTVKKLVNLAALAGTVIDTIKCKVTGGCRT	33	Not specified	Predicted α-helix [3]	Yes
RPb (Truncated R2Pb) [3]	SFLTTVKKLVNLAAL-NH ₂	16	Not specified	α-helical (in membrane-mimetic env.) [3]	No

Experimental Data on Activity and Cytotoxicity

The following table summarizes the experimental bioactivity and toxicity findings for the listed peptides.

Peptide Name	Antibacterial Activity (MIC)	Antibiofilm Activity	Anticancer Activity	Haemolytic Activity	Key Experimental Model
Ranatuerin-2-AW (R2AW) [1]	Moderate, broad-spectrum	Information missing	Moderate	Low	<i>In vitro</i> assays; MRSA-infected waxworm model [1]
[Lys4,19, Leu20]R2AW(1-22)-NH ₂ [1]	Significantly optimized	Information missing	Significantly optimized	Low (high selectivity)	<i>In vitro</i> assays; MRSA-infected waxworm model (showed efficacy) [1]
Ranatuerin-2CSa [2]	Potent (E. coli: 5 μM, S. aureus: 10 μM)	Information missing	Not tested	LC ₅₀ = 160 μM (human erythrocytes) [2]	<i>In vitro</i> assays
Ranatuerin-2Pb [3]	Broad-spectrum	Inhibits and eradicates <i>S. aureus</i> and <i>E. coli</i> biofilms [3]	Cytotoxic to human cancer cell lines [3]	Lower than melittin (positive control) [3]	<i>In vitro</i> assays; <i>S. aureus</i> -infected waxworm model
RPb (Truncated R2Pb) [3]	Broad-spectrum (retained)	Inhibits and eradicates <i>S. aureus</i> and <i>E. coli</i> biofilms [3]	Less cytotoxic than R2Pb [3]	Low (high membrane selectivity) [3]	<i>In vitro</i> assays; <i>S. aureus</i> -infected waxworm model (showed efficacy)

Detailed Experimental Protocols

Here are the standard methodologies used in the cited research to evaluate the peptides:

• 1. Peptide Synthesis and Purification

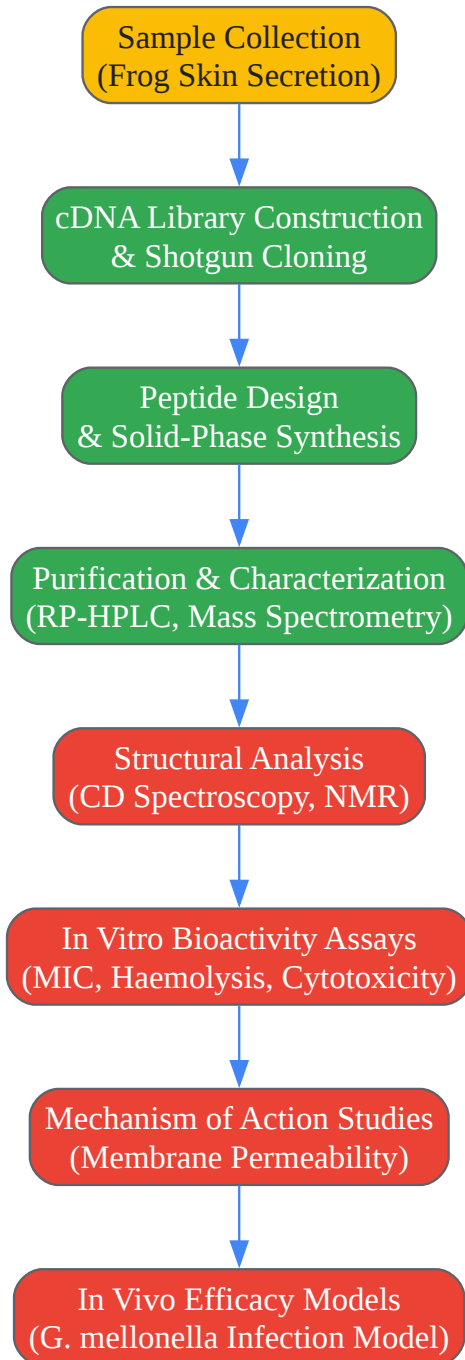
- **Method:** Solid-phase peptide synthesis [1] [3].
- **Purification:** Reverse-phase high-performance liquid chromatography (RP-HPLC) [1] [3].
- **Characterization:** Matrix-assisted laser desorption/ionization time-of-flight (MALDI-TOF) or electrospray mass spectrometry to confirm molecular mass [1] [3].

- **Disulphide Bond Formation:** For peptides with a Rana box, the disulphide bridge is formed via air oxidation over several days at room temperature [3].
- **2. Structural Analysis**
 - **Circular Dichroism (CD) Spectroscopy:** Used to determine secondary structure in different environments (e.g., aqueous solution, 50% trifluoroethanol (TFE) to mimic membrane environments, and in the presence of large unilamellar vesicles (LUVs)) [3].
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Used to determine the three-dimensional solution structure of peptides, for example, identifying a full-length helix-turn-helix motif in Ranatuerin-2CSa in a TFE-water solvent mixture [2].
 - **Helical Wheel Projection:** Computational analysis using tools like HeliQuest to predict physicochemical properties like hydrophobicity, hydrophobic moment, and net charge [1] [3].
- **3. Biological Activity Assays**
 - **Antimicrobial Activity:** Minimal Inhibitory Concentration (MIC) assays are performed according to standard methods (e.g., broth microdilution). Bacteria are incubated with serial dilutions of the peptide, and growth is monitored after 18-24 hours [1] [3].
 - **Haemolytic Activity:** Peptides are incubated with mammalian red blood cells (e.g., from horse or human). The percentage of haemolysis is determined by measuring the release of haemoglobin, with Triton X-100 as a positive control (100% lysis) [1] [3].
 - **Anticancer Activity:** Cell viability is measured using assays like MTT on various human cancer cell lines (e.g., prostate cancer PC-3, lung cancer H157). Cytotoxicity is also assessed via Lactate Dehydrogenase (LDH) release assays [1] [3].
 - **Membrane Permeability:** The SYTOX green nucleic acid stain is used. This dye enters bacteria only upon membrane disruption, leading to a measurable increase in fluorescence [3].
 - **In Vivo Efficacy:** Tested in invertebrate animal models like *Galleria mellonella* (waxworm) larvae infected with pathogens like MRSA. Survival rates are monitored after peptide treatment [1] [3].

Experimental Workflow for Ranatuerin Peptide Evaluation

The diagram below outlines the standard experimental workflow for characterizing ranatuerin peptides, from identification to functional analysis.

Experimental Workflow for Ranatuerin Peptides



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